

Executive Summary: Operational Safety & Logistics

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Compound of Interest

Compound Name: 5-Phenylisoxazol-3-ol

CAS No.: 939-05-9

Cat. No.: B165078

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Compound: **5-Phenylisoxazol-3-ol** (CAS: 1126-38-1) Synonyms: 3-Hydroxy-5-phenylisoxazole; 5-Phenyl-3(2H)-isoxazolone.[1] Primary Hazard: Acute Toxicity (Oral), Irritant (Skin/Eye/Respiratory).[2][3] Disposal Method: High-temperature incineration via approved chemical waste contractor.[1] Critical Prohibition: Do NOT dispose of via sanitary sewer systems.[1] Do NOT mix with strong oxidizing agents.[1]

This guide outlines the specific containment, segregation, and disposal workflows for **5-Phenylisoxazol-3-ol**. [1] Unlike generic safety sheets, this protocol accounts for the compound's tautomeric nature (enol/keto equilibrium), which dictates its solubility and decontamination behavior.

Technical Hazard & Chemical Profile

To handle this compound safely, you must understand its physicochemical behavior.[1] **5-Phenylisoxazol-3-ol** exists in equilibrium between its hydroxy (enol) and isoxazolone (keto) forms.[1]

Property	Data	Operational Implication
Physical State	Solid (Crystalline powder)	High risk of dust generation; requires N95/P100 respiratory protection during weighing.[1]
Acidity (pKa)	~5.5 – 6.5 (Acidic)	Soluble in basic aqueous solutions (e.g., 5% NaHCO ₃). Use weak bases for decontamination.[1]
Solubility	DMSO, Methanol, Ethyl Acetate	Compatible with non-halogenated organic waste streams.[1]
Stability	Stable at STP	Can be stored for extended periods; no immediate explosion hazard.[1]
GHS Hazards	H302, H315, H319, H335	Warning: Harmful if swallowed. [2][3][4] Causes serious eye irritation.[1][3][4][5]

Expert Insight: Because the compound is acidic (pKa ~6), it will precipitate out of solution if an alkaline waste stream is accidentally acidified. Always maintain pH awareness to prevent clogging of waste lines or unexpected precipitation in storage drums.[1]

Step-by-Step Disposal Protocols

Protocol A: Solid Waste (Pure Compound)

Applicable for: Expired stocks, contaminated weighing boats, spill cleanup debris.

- Segregation: Do not mix with oxidizers (e.g., permanganates, nitrates) or reactive metals.
- Primary Containment: Place the solid material into a clear, chemically resistant polyethylene bag (minimum 4 mil thickness).
- Secondary Containment: Place the sealed primary bag into a second bag or a wide-mouth high-density polyethylene (HDPE) jar.

- Labeling: Affix a hazardous waste label.
 - Constituents: "5-Phenylisoxazol-3-ol (Solid)"^{[1][2]}
 - Hazard Checkbox: Toxic, Irritant.^{[1][2][3][4]}
- Handover: Transfer to the facility's solid waste accumulation area for incineration.

Protocol B: Liquid Waste (Reaction Mixtures/Mother Liquors)

Applicable for: HPLC effluent, reaction solvents, washing solutions.

- Solvent Identification: Determine the primary solvent carrier.^[1]
 - Halogenated (DCM, Chloroform): Segregate into Halogenated Waste.^[1]
 - Non-Halogenated (Methanol, DMSO, Acetone): Segregate into Non-Halogenated Organic Waste.
- pH Check (Aqueous Mixtures): If the compound is in an aqueous buffer:
 - Ensure pH is > 8 to maintain solubility (prevent precipitation).^[1]
 - If the solution contains >5% organic solvent, it must go to organic waste, not down the drain.
- Container: Use standard safety cans (HDPE or Stainless Steel) with flame arrestors.

Protocol C: Decontamination of Spills

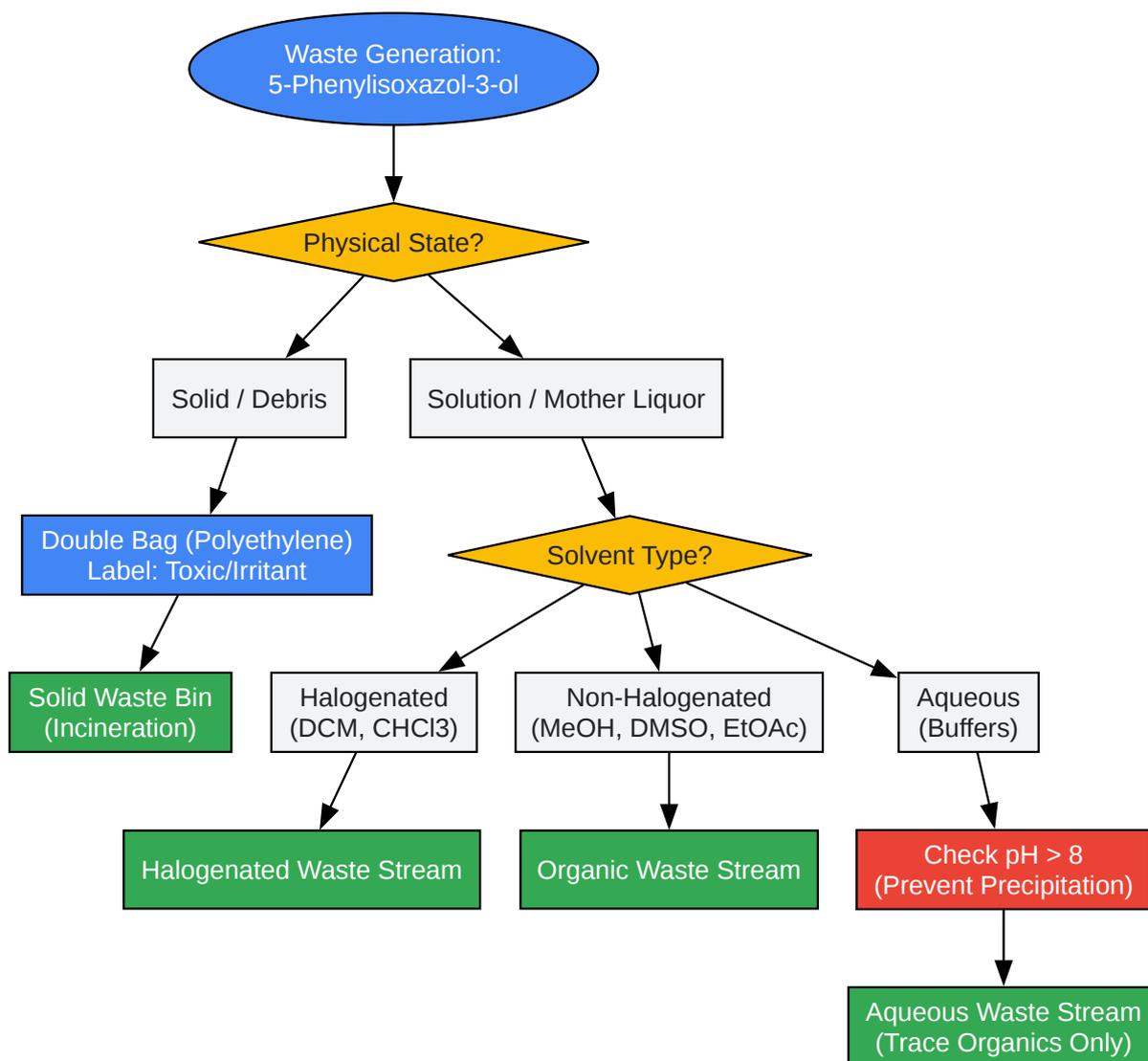
Self-Validating System: The disappearance of the solid indicates successful solubilization.^[1]

- Isolate: Evacuate the immediate area if dust is airborne.^[1]
- PPE: Wear nitrile gloves, safety goggles, and an N95 respirator.
- Solubilize: Do not dry sweep (generates dust).^[1] Cover the spill with paper towels dampened with 5% Sodium Bicarbonate (NaHCO₃) solution.^[1]

- Reasoning: The base converts the isoxazol-3-ol to its water-soluble salt, allowing for safer wiping without dust generation.[1]
- Clean: Wipe up the slurry.[1] Repeat with water.[1][4][5][6][7]
- Dispose: Place all used paper towels into the Solid Waste stream (Protocol A).[1]

Operational Decision Matrix

The following logic flow ensures you select the correct waste stream based on the physical state and solvent composition.



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Figure 1: Decision tree for segregating **5-Phenylisoxazol-3-ol** waste streams. Note the pH check for aqueous solutions to prevent line clogging.

References

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